

How to prepare Gavestinel sodium salt stock solution for in vitro assays.

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Compound of Interest

Compound Name: Gavestinel sodium salt

Cat. No.: B15617397

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Preparation of Gavestinel Sodium Salt Stock Solution for In Vitro Assays

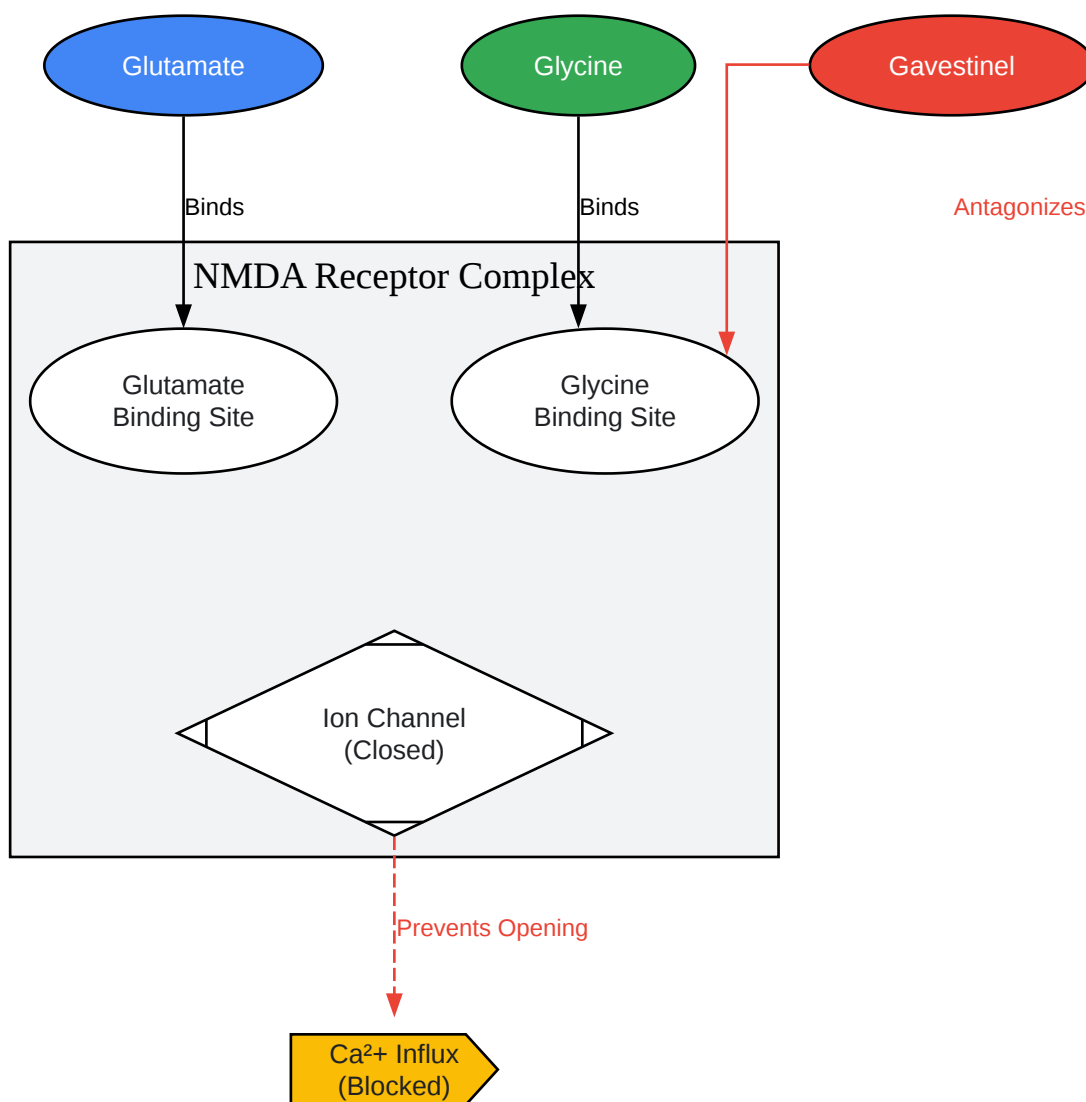
Application Note ID: AN-GVS-IV-20251207

Introduction

Gavestinel sodium salt (also known as GV-150526A) is a potent and selective non-competitive antagonist of the N-methyl-D-aspartate (NMDA) receptor, acting at the strychnine-insensitive glycine binding site.[1][2][3] Its high selectivity makes it a valuable tool for in vitro studies investigating the role of the glycine site of the NMDA receptor in various physiological and pathological processes.[1][4] Proper preparation of a stock solution is critical for obtaining accurate and reproducible results in in vitro assays. This document provides a detailed protocol for the preparation, storage, and handling of **Gavestinel sodium salt** stock solutions for research purposes.

Mechanism of Action

Gavestinel selectively binds to the glycine co-agonist site on the NMDA receptor complex.[3][4] This binding non-competitively inhibits the action of glycine, thereby preventing the opening of the NMDA receptor ion channel and the subsequent influx of Ca^{2+} . [3][4] This targeted antagonism allows for the specific investigation of glycine-dependent NMDA receptor signaling pathways.



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Figure 1: Gavestinel's Mechanism of Action at the NMDA Receptor.

Quantitative Data Summary

The following table summarizes the key quantitative information for **Gavestinel sodium salt**.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₁₁ Cl ₂ N ₂ O ₃ Na	[2][5]
Molecular Weight	397.19 g/mol	[2][5]
CAS Number	153436-38-5	[2]
Purity	≥98%	[2][4]
Solubility in DMSO	Up to 100 mg/mL (251.77 mM)	[6]
Soluble to 40 mM	[2][7]	
Kd for Glycine Site	0.8 nM	[1][2]
Typical In Vitro Conc.	0.03-0.35 μM	[4]

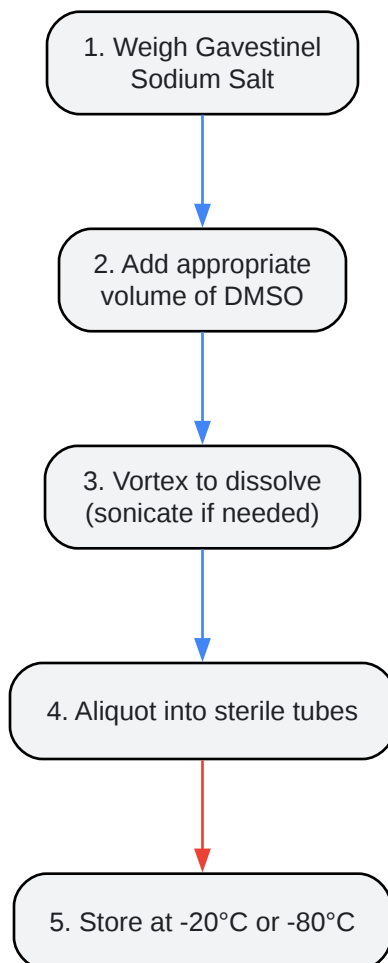
Experimental Protocol: Preparation of a 10 mM Gavestinel Sodium Salt Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Gavestinel sodium salt** in dimethyl sulfoxide (DMSO).

Materials and Equipment

- **Gavestinel sodium salt** (powder)
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Stock Solution Preparation Workflow



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Figure 2: Workflow for **Gavestinel Sodium Salt** Stock Solution Preparation.

Step-by-Step Procedure

- Calculate the required mass:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 397.19 \text{ g/mol} \times 1000 \text{ mg/g} = 3.97 \text{ mg}$

- Accurately weigh approximately 3.97 mg of **Gavestinel sodium salt** powder using a calibrated analytical balance.
- Dissolution:
 - Transfer the weighed powder to a sterile microcentrifuge tube or amber glass vial.
 - Add 1 mL of anhydrous/newly opened DMSO to the tube.[\[6\]](#)
 - Close the tube tightly and vortex thoroughly until the powder is completely dissolved.
 - If dissolution is slow, gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution.[\[6\]](#)[\[7\]](#) Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile, light-protected tubes (e.g., amber microcentrifuge tubes). This prevents repeated freeze-thaw cycles which can degrade the compound.
 - For short-term storage (up to 1 month), store the aliquots at -20°C.[\[6\]](#)
 - For long-term storage (up to 6 months), store the aliquots at -80°C.[\[6\]](#)
 - Ensure the tubes are sealed tightly to prevent moisture absorption by the hygroscopic DMSO.[\[6\]](#)

Preparation of Working Solutions

To prepare a working solution for your in vitro assay, thaw a single aliquot of the 10 mM stock solution at room temperature. Dilute the stock solution to the desired final concentration in your cell culture medium or assay buffer.

Important: The final concentration of DMSO in the culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity. Ensure that the final DMSO concentration is consistent across all experimental conditions, including vehicle controls.

Safety and Handling

- Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling **Gavestinel sodium salt** and DMSO.
- Handle the powdered compound in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Refer to the Material Safety Data Sheet (MSDS) for comprehensive safety information.

Troubleshooting

Issue	Possible Cause	Suggested Solution
Precipitation upon dilution	Poor solubility in aqueous buffer.	Ensure the final DMSO concentration is sufficient to maintain solubility. Perform serial dilutions.
Inconsistent experimental results	Degradation of the compound.	Avoid repeated freeze-thaw cycles by using single-use aliquots. Prepare fresh working solutions for each experiment.
Inaccurate pipetting.	Use calibrated pipettes and sterile filter tips.	
Cell toxicity observed	High concentration of DMSO in the final medium.	Ensure the final DMSO concentration is below the toxic level for your cell line (typically $\leq 0.1\%$).

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